

In-Depth Technical Guide: 4-Iodo-3-methoxyisothiazole (CAS No. 60666-89-9)

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Compound of Interest

Compound Name: 4-Iodo-3-methoxyisothiazole

Cat. No.: B15200976

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Iodo-3-methoxyisothiazole**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document consolidates available data on its chemical properties, synthesis, and potential biological significance, offering a valuable resource for researchers in the field.

Chemical Identity and Properties

CAS Number: 60666-89-9

Molecular Formula: C₄H₄INOS

Molecular Weight: 241.05 g/mol

IUPAC Name: **4-iodo-3-methoxyisothiazole**

While specific, experimentally determined physicochemical properties for **4-Iodo-3-methoxyisothiazole** are not readily available in the public domain, a summary of key computed and related compound data is presented below.

Table 1: Physicochemical Data

Property	Value/Information	Source
CAS Number	60666-89-9	Chemical Abstracts Service
Molecular Formula	C ₄ H ₄ INOS	N/A
Molecular Weight	241.05 g/mol	N/A
Physical State	Not reported	N/A
Melting Point	Not reported	N/A
Boiling Point	Not reported	N/A
Solubility	Not reported	N/A
Spectral Data (¹ H NMR, ¹³ C NMR, IR)	Not publicly available	N/A

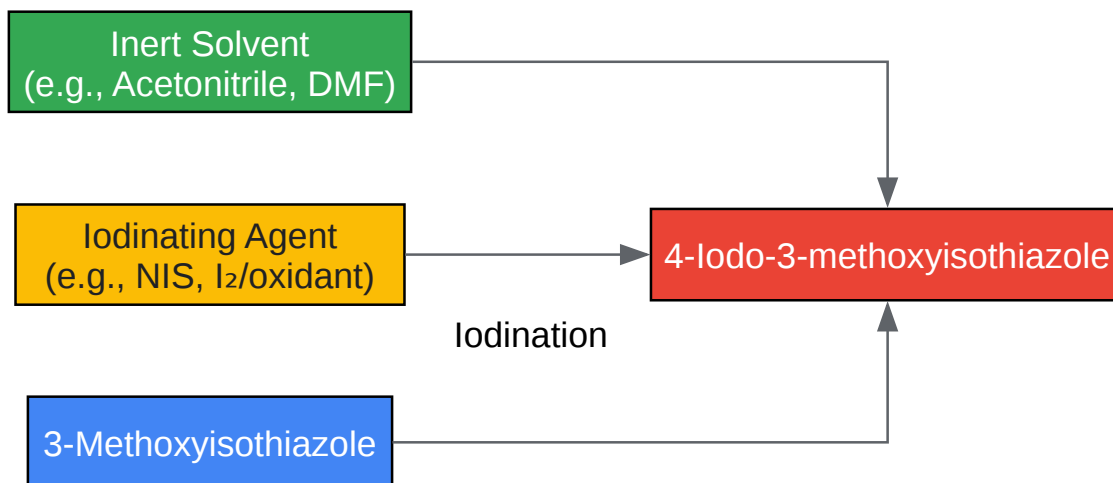
Synthesis and Experimental Protocols

A detailed experimental protocol for the direct synthesis of **4-Iodo-3-methoxyisothiazole** is not explicitly described in publicly accessible literature. However, a plausible synthetic route can be extrapolated from established methods for the synthesis of related isothiazole and other heterocyclic derivatives. A general synthetic workflow is proposed below, based on the iodination of a 3-methoxyisothiazole precursor.

Proposed Synthetic Workflow

The synthesis of **4-Iodo-3-methoxyisothiazole** would likely involve the direct iodination of a 3-methoxyisothiazole starting material. This approach is analogous to the iodination of other activated heterocyclic systems.

Proposed Synthesis of 4-Iodo-3-methoxyisothiazole



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Caption: Proposed synthetic route to **4-Iodo-3-methoxyisothiazole**.

Exemplary Experimental Protocol (Adapted from a related synthesis)

The following protocol is adapted from the synthesis of a structurally similar compound, 4-iodo-3-methylisoxazole-5-formaldehyde, and can serve as a starting point for the development of a specific procedure for **4-Iodo-3-methoxyisothiazole**.

Materials:

- 3-Methoxyisothiazole (starting material)
- N-Iodosuccinimide (NIS)
- Acetonitrile (anhydrous)
- Inert gas (e.g., Argon or Nitrogen)
- Standard glassware for organic synthesis

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve 3-methoxyisothiazole (1.0 equivalent) in anhydrous acetonitrile.
- To this solution, add N-Iodosuccinimide (1.1 to 1.5 equivalents) portion-wise at room temperature.
- The reaction mixture is stirred at room temperature or gently heated (e.g., 40-60 °C) to facilitate the reaction. The progress of the reaction should be monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion of the reaction, the solvent is removed under reduced pressure.
- The residue is then partitioned between an organic solvent (e.g., ethyl acetate) and a saturated aqueous solution of sodium thiosulfate to quench any remaining iodine.
- The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated in vacuo.
- The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to afford pure **4-Iodo-3-methoxyisothiazole**.

Note: This is a generalized protocol and the optimal reaction conditions (e.g., temperature, reaction time, and stoichiometry of reagents) would need to be determined empirically.

Biological Activity and Potential Applications

While no specific biological activity has been reported for **4-Iodo-3-methoxyisothiazole** itself, the isothiazole scaffold is a well-established pharmacophore present in a variety of biologically active molecules. Isothiazole derivatives have demonstrated a broad range of pharmacological activities, suggesting potential avenues of investigation for this compound.

Table 2: Reported Biological Activities of Isothiazole Derivatives

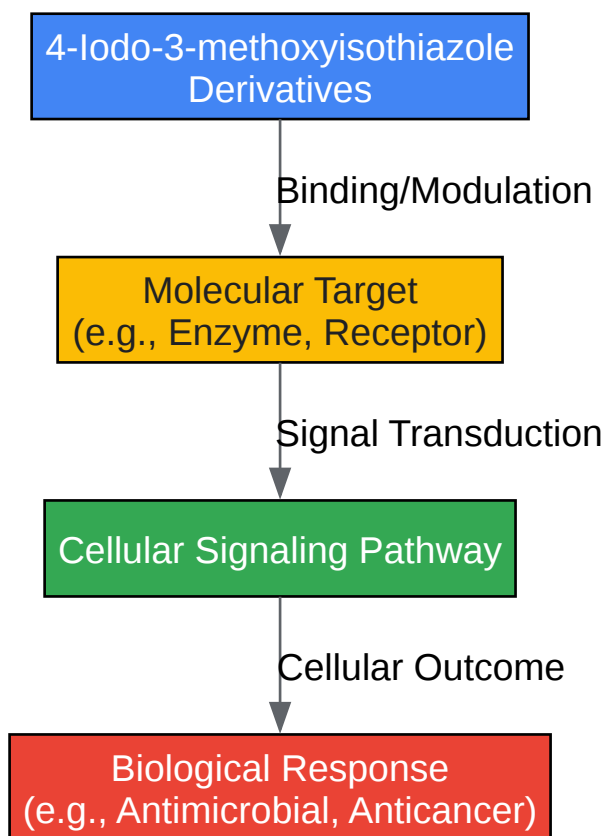
Biological Activity	Description
Antimicrobial	Isothiazole-containing compounds have shown efficacy against various bacteria and fungi.
Antiviral	Certain isothiazole derivatives have been investigated for their antiviral properties.
Anticancer	The isothiazole nucleus is a feature in some compounds with antiproliferative activity against cancer cell lines.
Anti-inflammatory	Some isothiazole derivatives have exhibited anti-inflammatory effects in preclinical models.
Enzyme Inhibition	The isothiazole ring can act as a bioisostere for other functional groups, leading to the design of potent enzyme inhibitors.

Given the diverse biological roles of isothiazoles, **4-Iodo-3-methoxyisothiazole** represents a valuable scaffold for further chemical modification and biological evaluation in drug discovery programs. The presence of the iodo group at the 4-position provides a handle for further functionalization via cross-coupling reactions, allowing for the generation of a library of novel derivatives for screening.

Potential Signaling Pathway Involvement

The mechanism of action of isothiazole derivatives is varied and depends on the overall molecular structure. Without specific biological data for **4-Iodo-3-methoxyisothiazole**, any discussion of its involvement in signaling pathways remains speculative. However, based on the activities of related compounds, potential areas of investigation could include pathways involved in microbial growth, viral replication, or cell proliferation.

Potential Areas of Biological Investigation



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Caption: General scheme for investigating biological activity.

Conclusion

4-Iodo-3-methoxyisothiazole is a heterocyclic compound with potential for further investigation in the fields of medicinal chemistry and drug development. While specific experimental data for this compound is limited, this guide provides a consolidated overview of its identity, a proposed synthetic strategy, and the potential biological relevance of the isothiazole scaffold. Researchers are encouraged to use this information as a foundation for further exploration of this and related molecules. The development of a robust synthetic protocol and the subsequent biological evaluation of **4-Iodo-3-methoxyisothiazole** and its derivatives could lead to the discovery of novel therapeutic agents.

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